

# 3,5-Dimethylpyridin-4-amine molecular weight and formula

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## Compound of Interest

Compound Name: 3,5-Dimethylpyridin-4-amine

Cat. No.: B078465

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## An In-Depth Technical Guide on 3,5-Dimethylpyridin-4-amine

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,5-Dimethylpyridin-4-amine**, tailored for researchers, scientists, and professionals in drug development. This document summarizes its core molecular data and presents a visual representation of its structure.

## Summary

**3,5-Dimethylpyridin-4-amine** is an aromatic amine featuring a pyridine ring, which enhances its reactivity and solubility.<sup>[1]</sup> This compound is a valuable intermediate in the synthesis of a variety of biologically active molecules.<sup>[1]</sup> Its unique structure is particularly useful in the development of novel drugs and as an intermediate in the synthesis of agrochemicals like herbicides and pesticides.<sup>[1]</sup>

## Chemical and Physical Properties

The fundamental quantitative data for **3,5-Dimethylpyridin-4-amine** are summarized in the table below. This information is critical for its application in chemical synthesis and experimental design.

Property	Value	Reference
Molecular Formula	C7H10N2	[1][2]
Molecular Weight	122.17 g/mol	[1][2]
IUPAC Name	3,5-dimethylpyridin-4-amine	[2]
CAS Number	43078-60-0	[1][2]
Appearance	Brown solid	[1]
Purity	≥ 95% (HPLC)	[1]
Storage Conditions	Store at 0-8°C	[1]

## Molecular Structure and Properties Visualization

The following diagram illustrates the chemical structure of **3,5-Dimethylpyridin-4-amine** along with its key molecular identifiers.

Caption: Chemical structure and key properties of **3,5-Dimethylpyridin-4-amine**.

## Applications in Research and Development

**3,5-Dimethylpyridin-4-amine** is a versatile compound with significant applications in several fields:

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of various pharmaceuticals.[1] Its structure allows for the development of novel drugs, particularly for neurological disorders.[1]
- **Agrochemicals:** The compound is utilized in the formulation of herbicides and pesticides.[1]
- **Material Science:** It is incorporated into polymers and coatings to enhance durability and chemical resistance.

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **3,5-Dimethylpyridin-4-amine** are not provided in the referenced search results. For specific experimental methodologies, researchers should consult peer-reviewed chemical literature and established laboratory procedure databases.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3,5-Dimethylpyridin-4-amine | C7H10N2 | CID 12235083 - PubChem [pubchem.ncbi.nlm.nih.gov]
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